

GoSlo-SR-5-69 stability and storage conditions

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Compound of Interest

Compound Name: GoSlo-SR-5-69

Cat. No.: B2989940

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Technical Support Center: GoSlo-SR-5-69

This technical support center provides guidance on the stability and storage of **GoSlo-SR-5-69**, alongside troubleshooting for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **GoSlo-SR-5-69**?

Solid **GoSlo-SR-5-69** should be stored at room temperature.^{[1][2]} When stored as indicated on the product vial and with the vial kept tightly sealed, the product can be stored for up to six months.

Q2: How should I prepare and store stock solutions of **GoSlo-SR-5-69**?

GoSlo-SR-5-69 is soluble in DMSO up to 100 mM.^[1] It is recommended that once prepared, stock solutions are stored in tightly sealed vials as aliquots at -20°C. Under these conditions, the solutions are generally usable for up to one month. For optimal results, it is best to prepare and use solutions on the same day.

Q3: Can short periods at temperatures higher than recommended affect the product?

Short periods at temperatures higher than recommended, such as those that might occur during shipping (less than one week), will not have a significant effect on the product's life or efficacy.

Q4: What should I do before opening the vial of **GoSlo-SR-5-69**?

Before use and prior to opening the vial, it is recommended that the product be allowed to stand at room temperature for at least 60 minutes.

Storage and Handling Conditions Summary

Form	Storage Temperature	Recommended Duration	Container	Special Instructions
Solid	Room Temperature	Up to 6 months	Tightly sealed vial	Allow the vial to stand at room temperature for at least 60 minutes before opening.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Tightly sealed aliquots	Prepare fresh and use on the same day if possible.

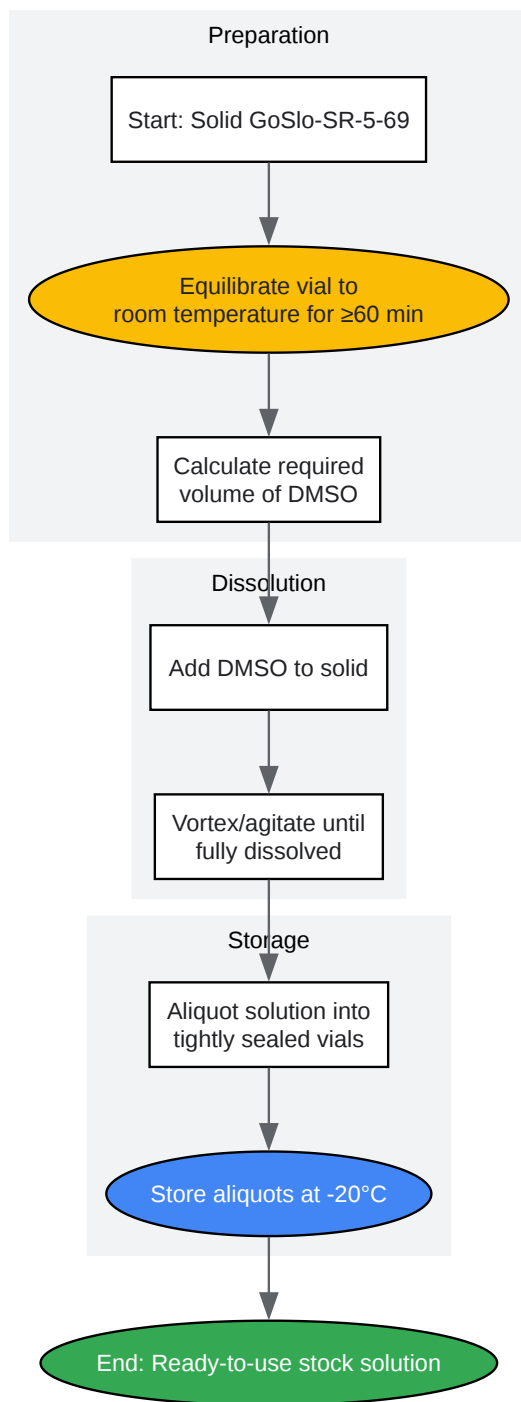
Experimental Protocols

Preparing a 10 mM Stock Solution in DMSO:

- Equilibration: Allow the vial of solid **GoSlo-SR-5-69** to equilibrate to room temperature for at least 60 minutes before opening.
- Calculation: Based on the molecular weight of **GoSlo-SR-5-69** (470.47 g/mol), calculate the required volume of DMSO.[1] For example, to prepare a 10 mM stock solution from 1 mg of solid:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / (0.010 \text{ mol/L} * 470.47 \text{ g/mol})) * 1,000,000 \mu\text{L/L} \approx 212.5 \mu\text{L}$
- Dissolution: Add the calculated volume of DMSO to the vial containing the solid **GoSlo-SR-5-69**.

- **Mixing:** Vortex or gently agitate the vial until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, tightly sealed vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.

Experimental Workflow: Preparing GoSlo-SR-5-69 Stock Solution

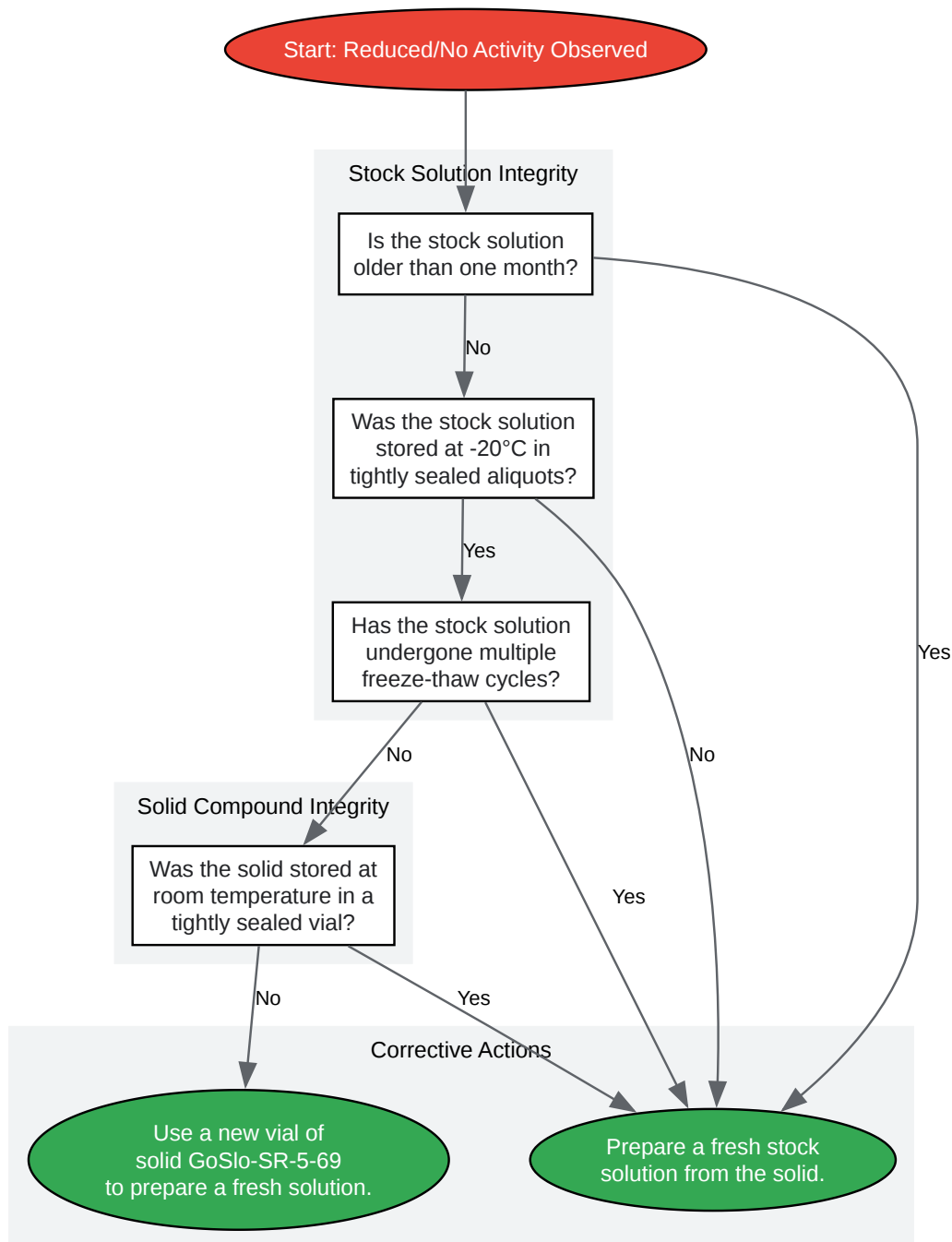
[Click to download full resolution via product page](#)Caption: Workflow for preparing a stock solution of **GoSlo-SR-5-69**.

Troubleshooting Guide

Q: I am observing reduced or no activity of **GoSlo-SR-5-69** in my experiments. What could be the cause?

A: Reduced or no activity could be due to several factors related to storage and handling. Please refer to the following troubleshooting workflow:

Troubleshooting Workflow: Reduced GoSlo-SR-5-69 Activity

[Click to download full resolution via product page](#)Caption: Troubleshooting guide for reduced **GoSlo-SR-5-69** activity.

Possible Causes and Solutions:

- **Improper Storage of Stock Solution:** If the stock solution was not stored at -20°C in tightly sealed aliquots, its stability may be compromised.
 - **Solution:** Prepare a fresh stock solution from your solid compound.
- **Age of Stock Solution:** Stock solutions are generally usable for up to one month when stored correctly. If your solution is older, it may have degraded.
 - **Solution:** Prepare a fresh stock solution.
- **Repeated Freeze-Thaw Cycles:** Aliquoting the stock solution is recommended to avoid multiple freeze-thaw cycles, which can degrade the compound.
 - **Solution:** If the main stock has been frozen and thawed multiple times, prepare a new stock solution and ensure it is properly aliquoted.
- **Improper Storage of Solid Compound:** If the solid compound was not stored in a tightly sealed vial at room temperature, it may have been exposed to moisture or other environmental factors, affecting its integrity.
 - **Solution:** If you suspect the solid compound has been compromised, it is best to use a new, unopened vial.

Q: My **GoSlo-SR-5-69** is not dissolving completely in DMSO.

A: **GoSlo-SR-5-69** is reported to be soluble up to 100 mM in DMSO.^[1] If you are experiencing solubility issues, consider the following:

- **Concentration:** Ensure the target concentration does not exceed 100 mM.
- **Purity of DMSO:** Use high-purity, anhydrous DMSO. The presence of water can affect the solubility of some compounds.
- **Temperature:** Ensure the DMSO and the **GoSlo-SR-5-69** vial have equilibrated to room temperature before mixing. Gentle warming may aid dissolution, but be cautious as excessive heat can degrade the compound.

- Vortexing: Ensure adequate vortexing or mixing to facilitate dissolution.

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References

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